

# C.I. Disperse Orange 73 molecular formula C24H21N5O4

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Compound of Interest

Compound Name: C.I. Disperse orange 73

Cat. No.: B1345962

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# In-Depth Technical Guide: C.I. Disperse Orange 73

Molecular Formula: C<sub>24</sub>H<sub>21</sub>N<sub>5</sub>O<sub>4</sub> C.I. Name: **C.I. Disperse Orange 73** C.I. Number: 111193 CAS Numbers: 79300-11-1, 40690-89-9 Class: Monoazo Dye

This technical guide provides a comprehensive overview of **C.I. Disperse Orange 73**, a monoazo disperse dye. The information is intended for researchers, scientists, and professionals in drug development and related fields, with a focus on its chemical properties, synthesis, analysis, and toxicological profile.

# **Physicochemical Properties**

**C.I. Disperse Orange 73** is an orange-red to brilliant orange powder. As a disperse dye, it is characterized by its low solubility in water but can be dissolved in certain organic solvents such as acetone and ethanol.[1] It is primarily used for dyeing hydrophobic synthetic fibers, particularly polyester.

A summary of the available quantitative physicochemical data is presented in Table 1. It is important to note that some of these values may be predicted rather than experimentally determined.

Table 1: Physicochemical Properties of C.I. Disperse Orange 73



Property	Value	Reference(s)
Molecular Weight	443.45 g/mol	
Density	1.23 g/cm <sup>3</sup>	[1]
Boiling Point	672.1 °C at 760 mmHg	[1]
Flash Point	360.3 °C	[1]
Refractive Index	1.615	[1]

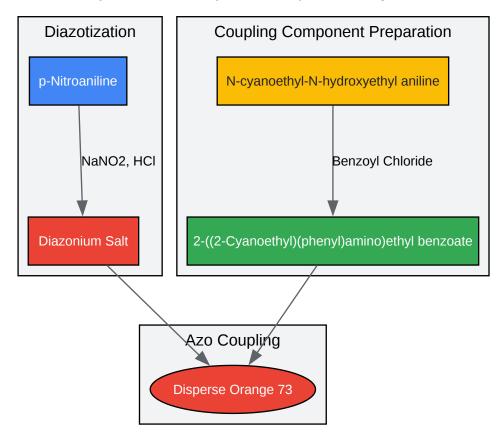
## **Synthesis**

The synthesis of **C.I. Disperse Orange 73** is a two-step process involving diazotization and an azo coupling reaction. The key raw materials are p-nitroaniline and N-cyanoethyl-N-hydroxyethyl aniline, which is first benzoylated to form the coupling component.[2]

## **Synthesis Pathway**

The overall synthetic pathway can be visualized as a two-stage process: the formation of the diazonium salt from p-nitroaniline and the subsequent coupling with the prepared benzoylated aniline derivative.





Synthesis Pathway of C.I. Disperse Orange 73

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Caption: Synthesis of C.I. Disperse Orange 73.

## **Experimental Protocol: General Procedure**

The following is a generalized protocol based on the established chemistry for this class of dyes. Specific quantities and reaction conditions may vary based on patented processes.

Part 1: Preparation of the Coupling Component (2-((2-Cyanoethyl)(phenyl)amino)ethyl benzoate)

- N-cyanoethyl-N-hydroxyethyl aniline is reacted with benzoyl chloride in an appropriate solvent and potentially in the presence of a base to neutralize the HCl byproduct.
- The reaction mixture is stirred until the benzoylation is complete.



 The product is isolated, for example, by precipitation and filtration, and may be purified further if necessary.

#### Part 2: Diazotization of p-Nitroaniline

- p-Nitroaniline is dissolved or suspended in an aqueous acidic solution (e.g., hydrochloric acid).
- The mixture is cooled to a low temperature (typically 0-5 °C).
- An aqueous solution of sodium nitrite is added dropwise while maintaining the low temperature to form the diazonium salt.

#### Part 3: Azo Coupling Reaction

- The prepared coupling component from Part 1 is dissolved or suspended in a suitable medium.
- The cold diazonium salt solution from Part 2 is slowly added to the coupling component solution.
- The pH of the reaction mixture is controlled, as the coupling reaction is pH-dependent.
- The reaction is allowed to proceed until the formation of the C.I. Disperse Orange 73 dye is complete, which often precipitates from the reaction mixture.
- The final product is isolated by filtration, washed, and dried.

# **Analytical Methods**

The analysis of **C.I. Disperse Orange 73**, particularly in textile and environmental samples, is typically performed using chromatographic techniques. High-Performance Liquid Chromatography (HPLC) with a Photodiode Array (PDA) detector is a common method, often coupled with Mass Spectrometry (MS) for confirmation.[3][4][5]

### **Experimental Protocol: HPLC-PDA-MS Analysis**

This protocol is a general guideline for the quantitative analysis of **C.I. Disperse Orange 73**.



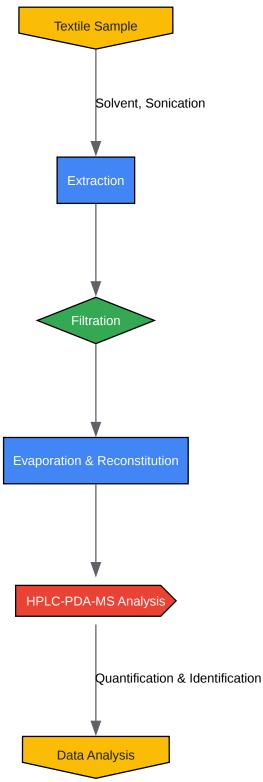
- 1. Sample Preparation (Textile) a. A known weight of the textile sample is extracted with a suitable solvent (e.g., methanol, chlorobenzene) under sonication at an elevated temperature (e.g., 50 °C for 30 minutes).[4][6] b. The extract is centrifuged, and the supernatant is filtered (e.g., through a 0.22 µm PTFE filter).[4] c. The solvent is evaporated, and the residue is reconstituted in a known volume of the initial mobile phase.[4]
- 2. Chromatographic Conditions
- HPLC System: A standard HPLC or UHPLC system.
- Column: A reverse-phase C18 column (e.g., 100 x 2.1 mm, 1.7 μm).[4]
- Mobile Phase: A gradient elution is typically used, for example, with a mixture of an aqueous buffer (e.g., 10 mM ammonium acetate, pH 3.6) and an organic solvent (e.g., acetonitrile).[3]
- Flow Rate: A typical flow rate would be in the range of 0.3-0.6 mL/min.
- Injection Volume: 5-10 μL.
- Column Temperature: 30-40 °C.
- 3. Detection
- PDA Detector: Scans a range of wavelengths (e.g., 210-800 nm) to obtain the UV-Vis spectrum of the eluting peaks. The quantification wavelength would be set at the absorption maximum of the dye.
- MS Detector: An electrospray ionization (ESI) source is commonly used. The mass spectrometer would be operated in full scan mode to identify the molecular ion and in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode for sensitive quantification.

### **Experimental Workflow**

The following diagram illustrates the general workflow for the analysis of **C.I. Disperse Orange 73** in a textile sample.



Analytical Workflow for C.I. Disperse Orange 73 in Textiles



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Caption: Workflow for analyzing C.I. Disperse Orange 73.



## **Toxicological Profile and Biological Activity**

As a member of the azo dye class, **C.I. Disperse Orange 73** is subject to toxicological scrutiny, particularly concerning its potential for skin sensitization and the release of aromatic amines.

- Skin Sensitization: Disperse dyes are known potential skin sensitizers, and contact dermatitis can occur from exposure to textiles colored with these dyes.
- Mutagenicity: Azo dyes can be metabolized (azo-reduced) by intestinal microflora or skin bacteria to form aromatic amines, some of which are known or suspected carcinogens.
   While specific data for Disperse Orange 73 is limited, related disperse azo dyes have been shown to induce DNA damage and cytotoxic effects in in-vitro studies.
- Environmental Concerns: The use of **C.I. Disperse Orange 73** has raised environmental concerns due to the potential for the presence of harmful impurities, such as dichlorophenol and trichlorophenol, in the final product, which can be released into textile effluents.[7]

Currently, there is no specific information available in the scientific literature detailing the interaction of **C.I. Disperse Orange 73** with specific biological signaling pathways. Research in this area for many industrial dyes is limited. The primary focus of toxicological studies on azo dyes is on the genotoxicity of their reductive cleavage products (aromatic amines) rather than the parent dye's interaction with cellular signaling.

# **Applications**

The primary application of **C.I. Disperse Orange 73** is in the dyeing and printing of synthetic textiles, including:

- Polyester fibers and fabrics
- Polyester/cotton blends
- Polyester/vinegar fiber blends

It is valued for its brilliant orange shade and good fastness properties. It can be used for monochromatic dyeing and is also a component in creating mixed colors, such as certain disperse blacks. Additionally, it finds use in the formulation of printing inks.[1]



#### Conclusion

**C.I. Disperse Orange 73** is a commercially significant monoazo disperse dye with well-established applications in the textile industry. Its synthesis is based on classical diazo chemistry. While analytical methods for its detection are available, a significant gap exists in the public domain regarding detailed, experimentally verified physicochemical data, comprehensive spectral analyses, and, most notably, its potential interactions with biological systems at the molecular level. For professionals in drug development, the key takeaway is the general toxicological profile of azo dyes, including the potential for skin sensitization and the generation of potentially harmful aromatic amines upon metabolic reduction. Further research would be required to elucidate any specific interactions with cellular signaling pathways.

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